

# **Application of Tricosane in Electronic Cooling Technologies: Application Notes and Protocols**

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

As electronic devices continue to shrink in size while increasing in power density, effective thermal management has become a critical factor in ensuring their reliability and performance. Traditional cooling methods are often reaching their limits, paving the way for innovative solutions like phase change materials (PCMs). **Tricosane**, a paraffin hydrocarbon, presents itself as a promising candidate for passive electronic cooling due to its suitable melting point and high latent heat of fusion. When an electronic component's temperature rises to the melting point of **tricosane**, the PCM absorbs a significant amount of thermal energy as it transitions from a solid to a liquid state, thereby maintaining a relatively constant temperature. This process of latent heat storage provides a buffer against temperature spikes, protecting sensitive electronic components.[1][2][3]

This document provides detailed application notes and experimental protocols for the utilization of **tricosane** and its nanocomposites in electronic cooling technologies.

# Data Presentation Thermophysical Properties of Tricosane

The following table summarizes the key thermophysical properties of n-**Tricosane**, which are crucial for its application as a PCM in electronic cooling.



Property	Value	Unit	Source
CAS Number	638-67-5	-	[4]
Molecular Formula	C23H48	-	[5]
Molecular Weight	324.6272	g/mol	[5]
Melting Point	47 - 50	°C	[6]
Boiling Point	380	°C	[6]
Latent Heat of Fusion	244.3	kJ/kg	
Thermal Conductivity (Solid)	~0.2	W/m·K	
Density (Solid)	~880	kg/m <sup>3</sup>	[7]
Density (Liquid)	~770	kg/m ³	[7]

# Performance of Tricosane-Based PCMs in Electronic Cooling

The thermal performance of pure **tricosane** and **tricosane** enhanced with Aluminum Oxide (Al<sub>2</sub>O<sub>3</sub>) nanoparticles has been evaluated in experimental setups simulating electronic device cooling. The data below, derived from studies on heat pipe-based thermal energy storage, demonstrates the impact of nanoparticle additives on the cooling efficiency.



Heat Input (W)	Cooling Material	Evaporator Temperature (°C) - Experimental	Evaporator Temperature (°C) - Numerical
13	Without PCM	84	79
13	Tricosane	72.1	69.9
13	Tricosane + 0.5% Al <sub>2</sub> O <sub>3</sub>	69.7	67.3
13	Tricosane + 1% Al <sub>2</sub> O <sub>3</sub>	65.6	63.2
13	Tricosane + 2% Al <sub>2</sub> O <sub>3</sub>	66.3	64.2
18	Without PCM	97.2	96
18	Tricosane	83	81
18	Tricosane + 0.5% Al <sub>2</sub> O <sub>3</sub>	76	74
18	Tricosane + 1% Al <sub>2</sub> O <sub>3</sub>	73.6	70
18	Tricosane + 2% Al <sub>2</sub> O <sub>3</sub>	75.4	72
23	Without PCM	107.2	106
23	Tricosane	90.2	89
23	Tricosane + 0.5% Al <sub>2</sub> O <sub>3</sub>	82.2	81
23	Tricosane + 1% Al <sub>2</sub> O <sub>3</sub>	80.7	76.1
23	Tricosane + 2% Al <sub>2</sub> O <sub>3</sub>	81.6	77

Data sourced from experimental and numerical investigations on Al<sub>2</sub>O<sub>3</sub>—**Tricosane** based heat pipe thermal energy storage.

## **Experimental Protocols**



## Protocol 1: Preparation of Tricosane-Al<sub>2</sub>O<sub>3</sub> Nanocomposite PCM

This protocol details the steps for preparing a **tricosane**-based phase change material enhanced with Al<sub>2</sub>O<sub>3</sub> nanoparticles to improve its thermal conductivity.

#### Materials:

- n-Tricosane (C<sub>23</sub>H<sub>48</sub>), >99% purity
- Aluminum oxide (Al<sub>2</sub>O<sub>3</sub>) nanoparticles (average particle size <50 nm)</li>
- Deionized water
- Ethanol (for pre-wetting, if nanoparticles are hydrophobic)

#### Equipment:

- Beaker
- Magnetic stirrer with heating mantle
- Ultrasonic bath or probe sonicator
- Analytical balance
- Spatula
- Glass vials

### Procedure:

- Weighing: Accurately weigh the required amounts of n-tricosane and Al<sub>2</sub>O<sub>3</sub> nanoparticles to achieve the desired volume fractions (e.g., 0.5%, 1%, 2%).
- Melting of Tricosane: Place the weighed tricosane in a beaker and heat it on a magnetic stirrer with a heating mantle to a temperature approximately 10-15°C above its melting point (around 60-65°C). Stir gently until all the tricosane has melted into a clear liquid.



- Nanoparticle Dispersion (Pre-wetting Optional): If the Al<sub>2</sub>O<sub>3</sub> nanoparticles are hydrophobic, pre-wet them by making a thick paste with a small amount of ethanol before adding them to the molten tricosane. This helps in achieving a more uniform dispersion.
- Addition of Nanoparticles: Slowly add the weighed Al<sub>2</sub>O<sub>3</sub> nanoparticles to the molten tricosane while continuously stirring.
- Ultrasonication: To ensure a stable and uniform dispersion of the nanoparticles and to break down any agglomerates, subject the mixture to ultrasonication.[8][9]
  - Ultrasonic Bath: Place the beaker containing the mixture in an ultrasonic bath for 30-60 minutes.
  - Probe Sonicator: For a more effective dispersion, use a probe sonicator. Insert the probe
    into the mixture and sonicate for 15-30 minutes. The sonication should be performed in
    pulses (e.g., 10 seconds on, 5 seconds off) to prevent excessive heating of the sample.
- Cooling and Solidification: After ultrasonication, allow the nanocomposite PCM to cool down to room temperature while stirring gently. The final product will be a solid nanocomposite.

## Protocol 2: Thermal Performance Testing of Tricosane-Based PCM in a Simulated Electronic Cooling Setup

This protocol outlines a general procedure for evaluating the thermal performance of the prepared **tricosane**-based PCM in a laboratory setting that mimics an electronic cooling application.

#### Materials:

- Prepared tricosane or tricosane-Al<sub>2</sub>O<sub>3</sub> nanocomposite PCM
- Heat sink (e.g., aluminum with a cavity for the PCM)
- Cartridge heater or a power resistor to simulate a heat source
- Thermocouples (K-type or T-type)



- · Data acquisition system
- DC power supply
- Insulating material (e.g., fiberglass wool)

#### Equipment:

- Test chamber or an enclosure to minimize external convective effects
- Thermal interface material (TIM)

#### Procedure:

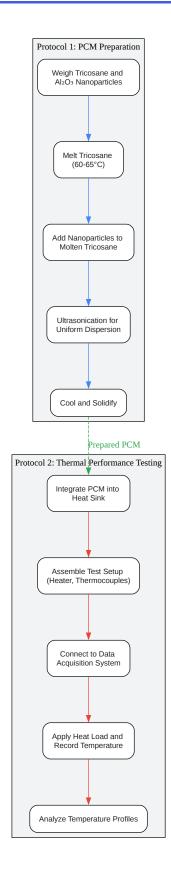
- PCM Integration: Melt the prepared PCM and pour it into the cavity of the heat sink. Ensure there are no air gaps. Allow it to solidify completely at a controlled ambient temperature.
- · Assembly of the Test Setup:
  - Attach the heater to the base of the heat sink using a thin layer of thermal interface material to ensure good thermal contact.
  - Place thermocouples at key locations: on the surface of the heater, at the base of the heat sink, and at various points within the PCM.
  - Insulate the entire setup, leaving the heat sink fins (if any) exposed to the ambient air for natural or forced convection, depending on the test conditions.
- Data Acquisition Setup: Connect all thermocouples to the data acquisition system to record the temperature at regular intervals (e.g., every 1-5 seconds).
- Experimental Run:
  - Allow the entire setup to reach thermal equilibrium at the ambient temperature.
  - Turn on the DC power supply to provide a constant heat load to the heater (e.g., 13W, 18W, 23W).



- Record the temperature at all thermocouple locations until the system reaches a steady state or the PCM has completely melted.
- Turn off the power supply and continue recording the temperature during the cooling (solidification) phase.
- Data Analysis: Plot the temperature profiles over time for the different locations. Analyze the
  time taken for the heater temperature to reach a certain set point, the duration for which the
  temperature is maintained during the phase change, and the overall heat dissipation
  performance.

## **Mandatory Visualization**

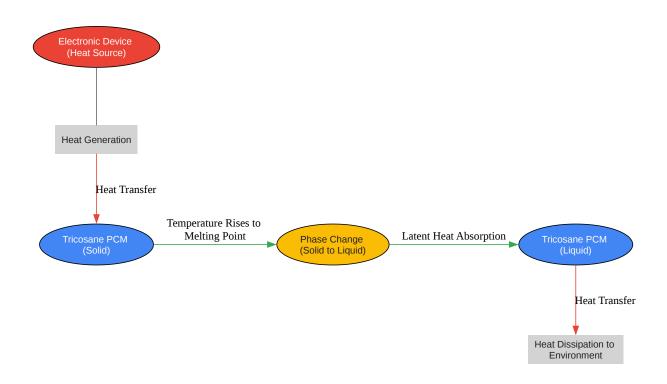




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Caption: Experimental workflow for PCM preparation and thermal testing.





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Caption: Heat transfer mechanism in a **tricosane** PCM-based cooling system.

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